

Safeguarding Your Research: A Comprehensive Guide to Handling TCS PIM-1 1

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Compound of Interest

Compound Name: TCS PIM-1 1

Cat. No.: B15615689

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For researchers, scientists, and drug development professionals, ensuring the safe and compliant handling of chemical reagents is a critical component of laboratory operations. This guide provides essential, immediate safety and logistical information for the PIM-1 kinase inhibitor, **TCS PIM-1 1**, including operational and disposal plans. Our goal is to furnish laboratory personnel with procedural, step-by-step guidance to foster a safe and efficient workflow, building deep trust by providing value beyond the product itself.

Essential Safety & Handling Information

TCS PIM-1 1 is a potent and selective ATP-competitive inhibitor of PIM-1 kinase.[1][2] While specific toxicity data is limited, the compound should be handled with care, following standard laboratory safety procedures for handling potentially hazardous chemicals. A Safety Data Sheet (SDS) for **TCS PIM-1 1** has identified it as harmful if swallowed, causing skin irritation, causing serious eye irritation, and potentially causing respiratory irritation.[3]

Personal Protective Equipment (PPE)

Adherence to strict safety protocols is paramount to minimize exposure and ensure a safe laboratory environment. The following personal protective equipment is mandatory when handling **TCS PIM-1 1**:

- Eye Protection: Chemical safety goggles or glasses are required at all times to protect against splashes.[3][4]
- Hand Protection: Wear nitrile or other chemical-resistant gloves. Inspect gloves before use and change them frequently, especially if contaminated.[3][4]
- Body Protection: A lab coat or other protective outer garment should be worn to prevent skin contact.[3][4] For significant spill risks, impervious clothing may be necessary.[3]
- Respiratory Protection: If there is a risk of generating aerosols or dust, a properly fitted respirator is necessary.[3] Work should ideally be conducted in a chemical fume hood to minimize inhalation exposure.[3]

Safe Handling and Storage

- Handling: Avoid all personal contact, including inhalation of dust or aerosols.[5] Wash hands thoroughly with mild soap and water after handling, before breaks, and at the end of the workday. Do not eat, drink, or smoke in the laboratory. Ensure the work area is well-ventilated, preferably within a chemical fume hood.[3]
- Storage: Store **TCS PIM-1 1** in a tightly closed container in a dry and well-ventilated place.[5] Recommended storage temperature is -20°C for long-term storage and 2-8°C for short-term storage.[5]

Quantitative Data Summary

The following tables summarize the key quantitative data for **TCS PIM-1 1**.

Chemical and Physical Properties	
Molecular Weight	367.2 g/mol [1][6][7]
Formula	C ₁₈ H ₁₁ BrN ₂ O ₂ [1][6][7]
Purity	≥98%[6]
CAS Number	491871-58-0[1][6][7]
Solubility	Soluble to 100 mM in DMSO[6]

Biological Activity (IC ₅₀ Values)	
Pim-1	50 nM[1][2]
Pim-2	>20,000 nM[1][2]
MEK1/2	>20,000 nM[1][2]

Experimental Protocols

Preparation of Stock Solutions

The following is a general protocol for preparing stock solutions of **TCS PIM-1 1**.

Materials:

- **TCS PIM-1 1** solid
- Anhydrous DMSO
- Sterile microcentrifuge tubes or vials
- Calibrated pipettes

Procedure:

- Allow the vial of solid **TCS PIM-1 1** to equilibrate to room temperature before opening.
- Weigh the desired amount of **TCS PIM-1 1** in a sterile microcentrifuge tube.
- Add the appropriate volume of anhydrous DMSO to achieve the desired stock concentration (e.g., for a 10 mM stock solution, add 272.34 µL of DMSO to 1 mg of **TCS PIM-1 1**).
- Vortex the solution until the solid is completely dissolved. Gentle warming may be required.
- Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles.
- Store the stock solutions at -20°C or -80°C for long-term storage.

In Vitro Kinase Inhibition Assay

This protocol provides a general methodology for assessing the inhibitory activity of **TCS PIM-1 1** against PIM-1 kinase.

Materials:

- Recombinant PIM-1 kinase
- Kinase substrate (e.g., a peptide substrate)
- ATP
- Kinase assay buffer (e.g., 25 mM Tris-HCl, pH 7.5, 10 mM MgCl₂, 1 mM EGTA, 0.5 mM DTT)
- **TCS PIM-1 1** stock solution
- 96-well plates
- Plate reader capable of detecting the assay signal (e.g., luminescence, fluorescence, or radioactivity)

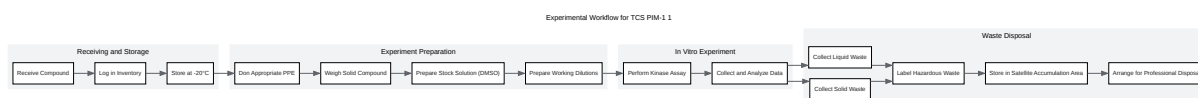
Procedure:

- **Compound Preparation:** Prepare a serial dilution of the **TCS PIM-1 1** stock solution in the kinase assay buffer to the desired final concentrations.
- **Enzyme and Substrate Preparation:** Dilute the PIM-1 kinase and its substrate to the appropriate concentrations in the kinase assay buffer.
- **Assay Plate Setup:**
 - Add the diluted **TCS PIM-1 1** or vehicle control (DMSO) to the wells of a 96-well plate.
 - Add the PIM-1 kinase to each well and incubate for a pre-determined time (e.g., 15-30 minutes) at room temperature to allow for inhibitor binding.
- **Kinase Reaction Initiation:** Start the kinase reaction by adding the ATP and substrate mixture to each well.

- Incubation: Incubate the reaction mixture at 30°C for a specified time (e.g., 60 minutes).
- Reaction Termination and Detection: Stop the reaction and measure the kinase activity using a suitable detection method. The specific method will depend on the assay format (e.g., addition of a detection reagent for luminescence-based assays).
- Data Analysis: Plot the kinase activity against the inhibitor concentration and fit a dose-response curve to determine the IC₅₀ value.

Operational and Disposal Plans

The following diagrams illustrate the recommended workflow for handling and disposing of **TCS PIM-1 1**.



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Experimental Workflow for **TCS PIM-1 1**

Disposal Plan

TCS PIM-1 1 and any materials contaminated with it should be treated as hazardous chemical waste.[4] Under no circumstances should this chemical be disposed of down the drain or in regular trash.

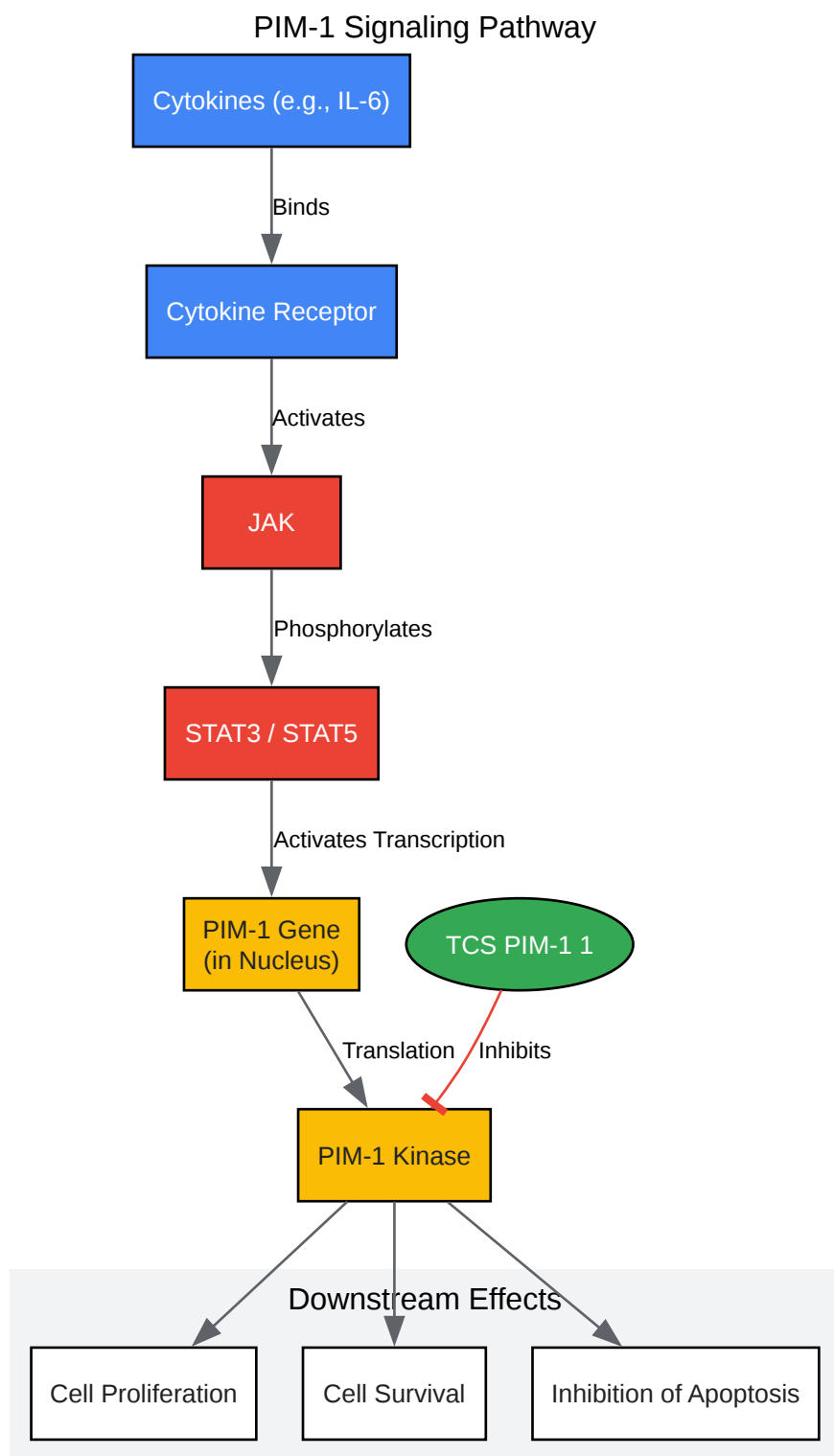
Step-by-Step Disposal Procedure:

- Waste Segregation and Collection:

- Solid Waste: Collect all solid waste, including unused **TCS PIM-1 1** powder, contaminated personal protective equipment (e.g., gloves, weigh boats), and lab supplies (e.g., pipette tips), in a designated, leak-proof hazardous waste container.
- Liquid Waste: Collect all solutions containing **TCS PIM-1 1**, including stock solutions, experimental assay buffers, and solvents used for rinsing contaminated glassware, in a separate, designated hazardous waste container.
- Labeling: Clearly label the hazardous waste containers with "Hazardous Waste," the full chemical name ("**TCS PIM-1 1**"), and the date of accumulation.
- On-site Storage: Store the sealed waste containers in a designated Satellite Accumulation Area (SAA) within the laboratory, away from general laboratory traffic. The SAA should have secondary containment to prevent the spread of material in case of a leak.
- Disposal and Removal: Contact your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal company to arrange for the collection and proper disposal of the waste. Ensure all necessary paperwork is completed for waste pickup and disposal, maintaining records as required by your institution and regulatory agencies.

PIM-1 Signaling Pathway

PIM-1 is a serine/threonine kinase that plays a crucial role in cell survival, proliferation, and apoptosis.^[8] Its expression is often upregulated in various cancers. The signaling pathway is primarily activated by cytokines through the JAK/STAT pathway.



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PIM-1 Signaling Pathway and Inhibition by **TCS PIM-1 1**

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